

# A गाइड टू द प्रॉपर डिस्पोजल ऑफ 1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	1-Amino-3-(pyrrolidin-1-yl)propan-2-ol
CAS No.:	39849-47-3
Cat. No.:	B1365328

[Get Quote](#)

## परस्तावना

1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल, जिसका कैस (CAS) नंबर 39849-47-3 है, एक बायोकेमिकल है जिसका उपयोग प्रोटीओमिक्स अनुसंधान में किया जाता है। [1] प्रयोगशाला में उत्पन्न होने वाले किसी भी रासायनिक अपशिष्ट की तरह, इसके सुरक्षित प्रबंधन और निपटान के लिए उचित प्रक्रियाओं का पालन करना महत्वपूर्ण है ताकि कर्मियों और पर्यावरण की सुरक्षा सुनिश्चित हो सके। यह गाइड अनुसंधानकर्ताओं, वैज्ञानिकों और दवा विकास पेशेवरों के लिए इस रसायन के उचित निपटान के लिए आवश्यक सुरक्षा और लॉजिस्टिक जानकारी प्रदान करती है।

## खतरे की पहचान और प्रारंभिक सुरक्षा उपाय

हालांकि 1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल के लिए एक विस्तृत सुरक्षा डेटा शीट (एसडीएस) सार्वजनिक रूप से आसानी से उपलब्ध नहीं है, समान संरचना वाले रसायनों, जैसे कि एमिनो अल्कोहल, के आधार पर संभावित खतरों का अनुमान लगाया जा सकता है। ये यौगिक अक्सर त्वचा और आंखों में जलन पैदा करने वाले, हानिकारक और जलीय जीवन के लिए विषाक्त हो सकते हैं। [2][3][4] इसलिए, सावधानी बरतना और इसे एक खतरनाक अपशिष्ट मानना अनिवार्य है।

तालिका 1: संभावित खतरे और सुरक्षा सावधानियां

संभावित खतरा	अनुशंसित सुरक्षा सावधानियां
त्वचा और आंखों में जलन/जलन	रासायनिक प्रतिरोधी दस्ताने (नाइट्राइल या नियोप्रीन), सुरक्षा चश्मे और एक प्रयोगशाला कोट पहनें। [2][3][4]
अंतर्ग्रहण और साँस लेना	एक रासायनिक धूआं हुड के तहत संभालें। खाने, पीने या धूम्रपान से बचें। [4][5]
ज्वलनशीलता	गर्मी, चिंगारी और खुली लपटों से दूर रखें। [2][5]
पर्यावरणीय विषाक्तता	नालियों या जलमार्गों में प्रवेश से बचें। [2][4]

## नियामक ढांचा

संयुक्त राज्य अमेरिका में, खतरनाक अपशिष्ट का निपटान पर्यावरण संरक्षण एजेंसी (ईपीए) द्वारा संसाधन संरक्षण और पुनर्प्राप्ति अधिनियम (आरसीआरए) के तहत नियंत्रित किया जाता है। [6] प्रयोगशालाओं को खतरनाक अपशिष्ट के उचित प्रबंधन के लिए विशिष्ट दिशानिर्देशों का पालन करना चाहिए, जिसमें अपशिष्ट की पहचान, संचय, भंडारण और निपटान शामिल है। [7][8]

## निपटान वर्कफ्लो

1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल के सुरक्षित और अनुपालन निपटान को सुनिश्चित करने के लिए एक व्यवस्थित दृष्टिकोण आवश्यक है।

### चरण 1: अपशिष्ट पृथक्करण और संग्रह

- पृथक्करण: इस रसायन वाले अपशिष्ट को अन्य अपशिष्ट धाराओं, विशेष रूप से असंगत रसायनों से अलग किया जाना चाहिए। [9][10] एमिनो अल्कोहल एसिड, मजबूत ऑक्सीकरण एजेंटों और कम करने वाले एजेंटों के साथ हिंसक प्रतिक्रिया कर सकते हैं। [4][11]
- संग्रह कंटेनर: अपशिष्ट को एक संगत, लीक-प्रूफ कंटेनर में इकट्ठा करें, जो कसकर बंद हो। [12][13] प्लास्टिक कंटेनरों को अक्सर उनकी रासायनिक प्रतिरोधकता और टूटने के कम जोखिम के कारण पसंद किया जाता है। [7]
- द्वितीयक रोकथाम: आकस्मिक फैलाव को रोकने के लिए अपशिष्ट कंटेनर को द्वितीयक रोकथाम ट्रे या बिन में रखें। [9]

### चरण 2: लेबलिंग और प्रलेखन

- स्पष्ट लेबलिंग: अपशिष्ट कंटेनर को "खतरनाक अपशिष्ट" के रूप में स्पष्ट रूप से लेबल करें और सामग्री को पूरी तरह से सूचीबद्ध करें, जिसमें "1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल" और किसी भी अन्य घटक शामिल हैं। [10]

[14]

- संचय प्रारंभ तिथि: उस तारीख को शामिल करें जब अपशिष्ट को पहली बार कंटेनर में जोड़ा गया था।
- प्रलेखन: उत्पन्न होने वाले सभी खतरनाक अपशिष्ट का सटीक रिकॉर्ड बनाए रखें।

### चरण 3: भंडारण

- निर्दिष्ट क्षेत्र: खतरनाक अपशिष्ट को एक निर्दिष्ट उपग्रह संचय क्षेत्र में संग्रहित करें जो अच्छी तरह हवादार हो और उच्च-यातायात क्षेत्रों से दूर हो। [7]
- तापमान: कंटेनर को ठंडी, सूखी जगह पर रखें। [3][11]
- समय सीमा: ईपीए के नियमों के अनुसार, प्रयोगशालाओं को निर्धारित समय सीमा के भीतर अपशिष्ट को हटाना होगा, जो उत्पन्न होने वाली मात्रा के आधार पर भिन्न होता है। [8][15]

### चरण 4: अंतिम निपटान

- पेशेवर निपटान: 1-एमिनो-3-(पाइरोलिडिन-1-वाइएल) प्रोपेन-2-ओएल जैसे रासायनिक अपशिष्ट का निपटान एक लाइसेंस प्राप्त खतरनाक अपशिष्ट निपटान कंपनी के माध्यम से किया जाना चाहिए। [6] ये कंपनियां यह सुनिश्चित करती हैं कि अपशिष्ट का उपचार और निपटान सभी संघीय, राज्य और स्थानीय नियमों के अनुसार किया जाता है।
- निपटान विधि: एमिनो अल्कोहल के लिए सबसे आम और पसंदीदा निपटान विधि भस्मीकरण है। भस्मीकरण रसायन को नष्ट कर देता है, जिससे पर्यावरण में इसके प्रवेश का खतरा कम हो जाता है। कुछ मामलों में, रासायनिक उपचार का भी उपयोग किया जा सकता है। लैंडफिलिंग आमतौर पर एक स्वीकार्य विकल्प नहीं है। [16]

## आकस्मिक फैलाव प्रक्रिया

छोटे फैलाव के मामले में:

- क्षेत्र को खाली करें: सभी कर्मियों को फैलाव क्षेत्र से हटा दें।
- वेंटिलेशन सुनिश्चित करें: यदि सुरक्षित हो तो वेंटिलेशन बढ़ाएँ।
- व्यक्तिगत सुरक्षा उपकरण (पीपीई) पहनें: उचित पीपीई, जिसमें श्वसन सुरक्षा, रासायनिक प्रतिरोधी दस्ताने और सुरक्षा चश्मे शामिल हैं, पहनें। [2][4]
- फैलाव को सोखें: एक निष्क्रिय शोषक सामग्री, जैसे कि केमिज़ोर्ब® या वर्मिक्यूलाइट के साथ फैलाव को सोखें। [2]

- इकट्ठा करें और निपटान करें: शोषक सामग्री को सावधानी से इकट्ठा करें और इसे एक सीलबंद, लेबल वाले खतरनाक अपशिष्ट कंटेनर में रखें।
- क्षेत्र को साफ करें: प्रभावित क्षेत्र को अच्छी तरह से साफ करें।

बड़े फैलाव के लिए, तुरंत अपनी संस्था की पर्यावरण स्वास्थ्य और सुरक्षा (ईएचएस) या सुरक्षा कार्यालय से संपर्क करें।

## निपटान वर्कफ़्लो आरेख



[Click to download full resolution via product page](#)

कैप्शन: 1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल के लिए निपटान निर्णय वर्कफ़्लो।

## संदर्भ

- सिग्मा-एल्ड्रिच। (2025-11-06)। सुरक्षा डेटा शीट: 1-एमिनो-2-प्रोपेनोल।
- टीसीआई केमिकल्स। (2024-12-02)। सुरक्षा डेटा शीट: 2-एमिनो-1,3-प्रोपेनडिओल।
- फिशर साइंटिफिक। (2025-12-18)। सुरक्षा डेटा शीट: 3-एमिनो-1,2-प्रोपेनडिओल।
- अमेरिकी पर्यावरण संरक्षण एजेंसी। प्रयोगशाला पर्यावरण नमूना निपटान सूचना दस्तावेज़।
- सांता क्रूज़ बायोटेक्नोलॉजी। 1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल | कैस 39849-47-3।

- वेंडरबिल्ट यूनिवर्सिटी मेडिकल सेंटर | रासायनिक अपशिष्ट के प्रबंधन के लिए प्रयोगशाला गाइड |
- अमेरिकी पर्यावरण संरक्षण एजेंसी | (2025-12-01) | खतरनाक अपशिष्ट को परिभाषित करना: सूचीबद्ध, विशेषता और मिश्रित रेडियोलॉजिकल अपशिष्ट |
- पेंसिल्वेनिया विश्वविद्यालय | प्रयोगशाला रासायनिक अपशिष्ट प्रबंधन दिशानिर्देश |
- अमेरिकी पर्यावरण संरक्षण एजेंसी | (2025-11-25) | अकादमिक प्रयोगशालाओं में उत्पन्न खतरनाक अपशिष्ट के लिए विनियम |
- एसीटीएनवायरो | (2024-09-17) | प्रयोगशाला अपशिष्ट प्रबंधन के लिए सर्वोत्तम अभ्यास |
- फिशर साइंटिफिक | सुरक्षा डेटा शीट: 3-एमिनो-1-प्रोपेनोल |
- फिशर साइंटिफिक | (2025-12-19) | सुरक्षा डेटा शीट: (एस)-(+)-1-एमिनो-2-प्रोपेनोल |
- सीडीएच फाइन केमिकल | सामग्री सुरक्षा डेटा शीट एसडीएस/एमएसडीएस |
- अमेरिकन केमिकल सोसाइटी | प्रयोगशाला अपशिष्ट का विनियमन |
- पर्यावरण विपणन सेवाएं | (2025-08-04) | प्रभावी प्रयोगशाला अपशिष्ट प्रबंधन युक्तियाँ |
- ओहियो पर्यावरण संरक्षण एजेंसी | प्रयोगशालाओं में उत्पन्न खतरनाक अपशिष्ट का प्रबंधन |
- फिजिकलिस्च-टेक्निशे बंडेसनस्टाल्ट | प्रयोगशालाओं के लिए रासायनिक अपशिष्ट प्रबंधन |
- सिग्मा-एल्ड्रिच | (2012-01-20) | सुरक्षा डेटा शीट |

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. scbt.com \[scbt.com\]](http://scbt.com)
- [2. sigmaaldrich.com \[sigmaaldrich.com\]](http://sigmaaldrich.com)

- [3. tcichemicals.com \[tcichemicals.com\]](https://www.tcichemicals.com)
- [4. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [5. fishersci.ca \[fishersci.ca\]](https://www.fishersci.ca)
- [6. epa.gov \[epa.gov\]](https://www.epa.gov)
- [7. ehres.upenn.edu \[ehres.upenn.edu\]](https://ehrs.upenn.edu)
- [8. epa.gov \[epa.gov\]](https://www.epa.gov)
- [9. vumc.org \[vumc.org\]](https://www.vumc.org)
- [10. actenviro.com \[actenviro.com\]](https://www.actenviro.com)
- [11. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [12. cdhfinechemical.com \[cdhfinechemical.com\]](https://www.cdhfinechemical.com)
- [13. ptb.de \[ptb.de\]](https://www.ptb.de)
- [14. emsllcusa.com \[emsllcusa.com\]](https://www.emsllcusa.com)
- [15. acs.org \[acs.org\]](https://www.acs.org)
- [16. dam.assets.ohio.gov \[dam.assets.ohio.gov\]](https://dam.assets.ohio.gov)
- To cite this document: BenchChem. [A गाइड टू द प्रॉपर डिस्पोजल ऑफ 1-एमिनो-3-(पाइरोलिडिन-1-वाईएल) प्रोपेन-2-ओएल]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1365328/docs#a-1-3-1-2\]](https://www.benchchem.com/product/b1365328/docs#a-1-3-1-2)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)